

Technical Support Center: 1-Bromo-2,6-difluorobenzene

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 1-Bromo-2,6-difluorobenzene

Cat. No.: B153491

[Get Quote](#)

Welcome to the technical support guide for **1-Bromo-2,6-difluorobenzene** (CAS No. 64248-56-2). This resource is designed for researchers, scientists, and drug development professionals to ensure the safe handling, optimal storage, and effective use of this versatile fluorinated building block. The following question-and-answer guide addresses common issues and provides field-proven insights to maintain the stability and integrity of the reagent throughout your experiments.

Section 1: Frequently Asked Questions (FAQs)

Q1: What are the fundamental properties and primary hazards of 1-Bromo-2,6-difluorobenzene I should be aware of?

A1: **1-Bromo-2,6-difluorobenzene** is a colorless to yellow liquid that is a key intermediate in organic synthesis, particularly for creating complex fluorinated molecules.^{[1][2]} Its utility stems from the unique reactivity conferred by its bromine and fluorine substituents.^[2] However, it is critical to recognize its hazard profile before use. It is classified as a flammable liquid and vapor (Hazard Class 3) with a flash point of 53°C (127.4°F).^{[3][4]} Direct contact can cause skin and serious eye irritation, and inhalation of its vapors may lead to respiratory irritation.^{[4][5]} Therefore, adherence to strict safety protocols is mandatory.

Summary of Key Properties & Hazards:

Property	Value	Citations
CAS Number	64248-56-2	[3][5][6][7]
Molecular Formula	C ₆ H ₃ BrF ₂	[3][5]
Molecular Weight	192.99 g/mol	[4][5]
Appearance	Colorless to yellow liquid	[1][4]
Boiling Point	61 °C @ 35 mmHg	[4][8]
Density	~1.71 g/mL	[4]
Flash Point	53 °C (127.4 °F) - Closed Cup	[4]
GHS Hazards	H226, H315, H319, H335	[3][5]

Q2: What are the definitive long-term storage conditions to ensure the stability of 1-Bromo-2,6-difluorobenzene?

A2: The long-term stability of **1-Bromo-2,6-difluorobenzene** is contingent on proper storage that mitigates its inherent chemical and physical risks. The compound is stable under recommended storage conditions.[4][6][9] The core requirements are:

- Location: Store in a dry, cool, and well-ventilated place.[6][9][10] This area should be designated for flammable liquids.
- Container: The container must be kept tightly closed to prevent the escape of flammable vapors and the ingress of moisture.[3][6][7]
- Temperature: While some sources state room temperature storage is acceptable, the best practice is to store it in a cool environment, away from all sources of heat, sparks, and open flames.[4][6][9]
- Atmosphere & Light: For maximum stability, especially for high-purity applications, storing under an inert atmosphere (e.g., nitrogen or argon) and in a dark place is recommended to prevent potential degradation.[11]

Q3: My laboratory's standard procedure is to store reagents in a refrigerator. Is this acceptable for **1-Bromo-2,6-difluorobenzene**?

A3: This is a critical safety consideration. You must NOT store **1-Bromo-2,6-difluorobenzene** in a standard, non-explosion-proof laboratory refrigerator. Its flash point of 53°C means it can generate flammable vapors that can accumulate within the refrigerator's enclosed space.^[4] Ignition sources present in standard refrigerators (e.g., interior lights, thermostat switches) can ignite these vapors, leading to a fire or explosion.

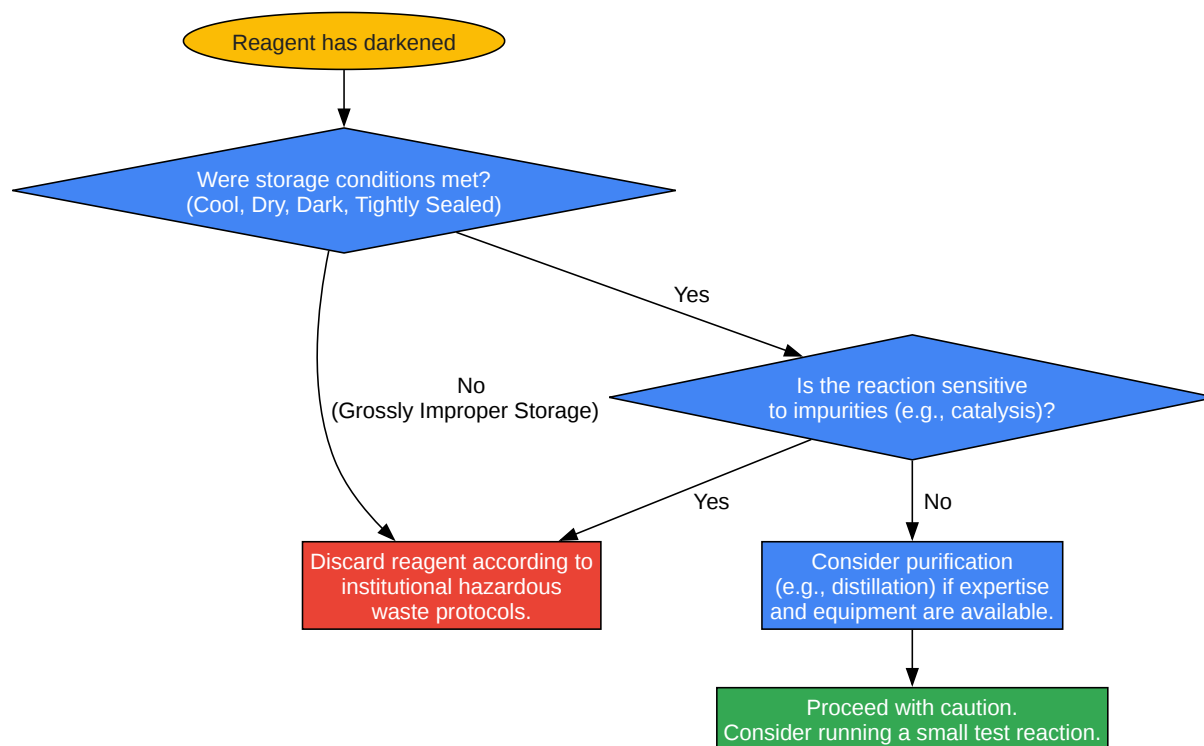
If refrigerated storage is required, the reagent must be placed in a refrigerator or freezer specifically designed and rated as "explosion-proof" or "flammable-safe." Always use spark-proof tools and take precautions against static discharge when handling the container.^{[6][9]}

Section 2: Troubleshooting Guide

Q1: The **1-Bromo-2,6-difluorobenzene** in my bottle has developed a noticeable yellow or brownish tint over time. Can I still use it?

A1: A change in color from colorless to yellow or brown is a potential indicator of degradation or contamination. While the compound itself is sometimes described as a clear yellow liquid, a darkening over time suggests the presence of impurities.^[1] Before using the reagent, a quality assessment is necessary.

The workflow below outlines a decision-making process for assessing the reagent's viability. Minor discoloration may not affect all synthetic applications, but for sensitive reactions (e.g., catalysis, GMP synthesis), using a fresh or purified lot is strongly advised.



[Click to download full resolution via product page](#)

Caption: Decision workflow for discolored reagent.

Q2: I am concerned about potential moisture contamination. What are the consequences, and how can I mitigate this?

A2: While specific data on the reactivity of **1-Bromo-2,6-difluorobenzene** with water under normal storage conditions is not detailed, good laboratory practice dictates avoiding moisture. Contamination can become a significant issue in subsequent reaction steps. For instance, if you are planning to perform a Grignard reaction or use other moisture-sensitive reagents like lithium amalgam, any water present will quench the reaction and drastically reduce your yield. [\[12\]](#)

Mitigation Protocol:

- Prevention: Always ensure the container is tightly sealed.[\[6\]](#) When removing an aliquot, allow the bottle to equilibrate to room temperature before opening to prevent condensation of atmospheric moisture on the cold liquid.
- Handling: Use dry syringes or cannulas and perform transfers under an inert atmosphere (e.g., in a glovebox or using a Schlenk line).
- Detection: For critical applications, a small sample can be analyzed by Karl Fischer titration to quantify water content.

Q3: What chemical families are incompatible with 1-Bromo-2,6-difluorobenzene?

A3: To prevent hazardous reactions, **1-Bromo-2,6-difluorobenzene** must be stored and handled away from incompatible materials.[\[6\]](#)[\[9\]](#) Violent or exothermic reactions can occur upon mixing. Under fire conditions, hazardous decomposition products such as carbon oxides, hydrogen halides, and hydrogen fluoride gas will be generated.[\[9\]](#)[\[13\]](#)

Caption: Key chemical incompatibilities.

Section 3: Experimental Protocols

Protocol: Safe Handling and Aliquoting

This protocol outlines the essential steps for safely handling **1-Bromo-2,6-difluorobenzene** in a standard laboratory setting.

1. Preparation and Personal Protective Equipment (PPE):

- Work within a certified chemical fume hood with proper airflow.
- Ensure an eyewash station and safety shower are immediately accessible.[\[13\]](#)
- Wear appropriate PPE: safety goggles or a face shield, chemical-resistant gloves (e.g., nitrile), and a flame-retardant lab coat.[\[4\]](#)

2. Reagent Handling:

- Before opening, allow the reagent bottle to warm to ambient temperature to prevent moisture condensation.
- Ground the container when transferring to prevent static discharge.[\[3\]](#)
- Use only non-sparking tools for any manipulation.[\[6\]](#)[\[9\]](#)

3. Aliquoting:

- Carefully uncap the bottle.
- Promptly measure the required volume using a clean, dry glass syringe or graduated cylinder.
- Immediately and tightly reseal the main reagent bottle.[\[6\]](#)
- Dispense the aliquot into your reaction vessel.

4. Spill and Waste Management:

- In case of a small spill, absorb the material with an inert absorbent like sand or vermiculite.[\[10\]](#)
- Collect the absorbed material into a suitable, closed container for hazardous waste disposal.[\[10\]](#)
- Dispose of all waste, including empty containers and contaminated materials, according to local, state, and federal regulations for hazardous chemical waste.[\[10\]](#)[\[13\]](#)

References

- Fisher Scientific. (n.d.). Safety Data Sheet: **1-Bromo-2,6-difluorobenzene**.
- Parchem. (n.d.). **1-Bromo-2,6-difluorobenzene**.
- Sigma-Aldrich. (n.d.). **1-Bromo-2,6-difluorobenzene** 98%.
- SynQuest Laboratories. (n.d.). Safety Data Sheet: **1-Bromo-2,6-difluorobenzene**.
- National Center for Biotechnology Information. (n.d.). PubChem Compound Summary for CID 123557, **1-Bromo-2,6-difluorobenzene**.
- C/D/N Isotopes Inc. (2016). Safety Data Sheet: **1-Bromo-2,6-difluorobenzene-d3**.
- Thermo Fisher Scientific. (2009). Safety Data Sheet: 1-Bromo-2,3-difluorobenzene.

- Thermo Fisher Scientific. (2025). Safety Data Sheet: 2-Bromo-1,3-difluorobenzene.
- Fisher Scientific. (2025). Safety Data Sheet.
- Chem-Supply. (2009). MSDS of 1-Bromo-2,3-difluorobenzene.
- BLD Pharm. (n.d.). 1-Bromo-2,3-difluorobenzene.
- ChemicalBook. (2025). **1-Bromo-2,6-difluorobenzene** Chemical Properties,Uses,Production.
- Tokyo Chemical Industry (India) Pvt. Ltd. (n.d.). 1-Bromo-2,4-difluorobenzene.
- Acros Organics. (2025). Safety Data Sheet: 1-Bromo-3,5-difluorobenzene.
- Chem-Impex. (n.d.). 1-Bromo-3,4-difluorobenzene.
- Tokyo Chemical Industry Co., Ltd. (n.d.). **1-Bromo-2,6-difluorobenzene**.
- Chemistry Stack Exchange. (2020). Mechanism of reaction between 1-bromo-2-fluorobenzene and furan in the presence of Li/Hg.
- Sigma-Aldrich. (n.d.). 1-Bromo-2,3-difluorobenzene 98%.
- Chem-Impex. (n.d.). **1-Bromo-2,6-difluorobenzene**.
- Tokyo Chemical Industry Co., Ltd. (APAC). (n.d.). **1-Bromo-2,6-difluorobenzene**.
- ChemicalBook. (n.d.). **1-Bromo-2,6-difluorobenzene**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. 1-Bromo-2,6-difluorobenzene | 64248-56-2 [chemicalbook.com]
- 2. chemimpex.com [chemimpex.com]
- 3. synquestlabs.com [synquestlabs.com]
- 4. cdn isotopes.com [cdn isotopes.com]
- 5. 1-Bromo-2,6-difluorobenzene | C₆H₃BrF₂ | CID 123557 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. fishersci.es [fishersci.es]
- 7. anstarmaterial.com [anstarmaterial.com]
- 8. 1-Bromo-2,6-difluorobenzene CAS#: 64248-56-2 [m.chemicalbook.com]
- 9. assets.thermofisher.com [assets.thermofisher.com]

- 10. WERCS Studio - Application Error [assets.thermofisher.cn]
- 11. 38573-88-5|1-Bromo-2,3-difluorobenzene|BLD Pharm [bldpharm.com]
- 12. chemistry.stackexchange.com [chemistry.stackexchange.com]
- 13. fishersci.com [fishersci.com]
- To cite this document: BenchChem. [Technical Support Center: 1-Bromo-2,6-difluorobenzene]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b153491#storage-and-stability-of-1-bromo-2-6-difluorobenzene]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com